

Overcoming poor soaping fastness with Vat Black 27

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Compound of Interest

Compound Name: **Vat Black 27**

Cat. No.: **B1669110**

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Technical Support Center: Vat Black 27

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in overcoming challenges with **Vat Black 27**, particularly concerning poor soaping fastness.

Frequently Asked Questions (FAQs)

Q1: What is **Vat Black 27**?

Vat Black 27, also known as C.I. **Vat Black 27**, is an anthraquinone-based vat dye.^[1] Its chemical formula is $C_{42}H_{23}N_3O_6$ and it has a molecular weight of 665.65 g/mol.^[1] It is a black powder that is insoluble in water and common organic solvents.^{[1][2]} To be used for dyeing, it must first be converted to its water-soluble "leuco" form through a process of chemical reduction in an alkaline solution.^{[3][4]}

Q2: What are the primary applications of **Vat Black 27**?

Vat Black 27 is primarily used for dyeing cellulosic fibers such as cotton, linen, and viscose.^[2] ^[3] It is known for providing good overall fastness properties, making it suitable for textiles that require high durability to washing, light, and weathering.^[5] It can also be used in the dyeing of silk and polyester-cotton blends.^{[1][2]}

Q3: What is "soaping fastness" and why is it important?

Soaping fastness, a type of wash fastness, refers to a dyed fabric's ability to resist color change and staining of adjacent undyed fabrics when washed with a soap or detergent solution.^[6] It is a critical quality parameter for textiles, as it indicates the durability of the color during laundering.^[7] Poor soaping fastness can lead to color bleeding, fading, and an overall diminished appearance of the textile product.

Q4: What are the typical fastness properties of **Vat Black 27**?

Vat Black 27 generally exhibits good to excellent fastness properties. However, it is noted to be susceptible to chlorine bleaching.^[2] Below is a summary of its fastness ratings.

Data Presentation

Table 1: Fastness Properties of **Vat Black 27** on Cotton

Fastness Property	ISO Standard	AATCC Standard
Light Fastness	7	7
Soaping (Fading)	4-5	4-5
Soaping (Staining)	4-5	4-5
Ironing	4-5	4
Chlorine Bleach	3	3
Oxygen Bleach	4-5	-
Mercerized	4-5	-

Source: Compiled from publicly available data.^[1]

Troubleshooting Guide: Poor Soaping Fastness

Q5: We are observing significant color bleeding from our fabric dyed with **Vat Black 27** during the soaping fastness test. What are the potential causes?

Poor soaping fastness with **Vat Black 27** is typically due to one or more of the following factors:

- Incomplete Removal of Unfixed Dye: This is the most common reason. After oxidation, loose dye particles that are not physically trapped within the fiber structure remain on the surface. These are easily washed off during the soaping process.
- Improper Oxidation: If the soluble leuco form of the dye is not fully converted back to its insoluble pigment form within the fibers, it can be washed out during soaping.
- Sub-optimal Dyeing Process: Issues during the reduction (vatting) or dyeing stages, such as incorrect temperatures or chemical concentrations, can lead to poor dye penetration and fixation.
- Dye Aggregation: High concentrations of the dye on the fiber surface can lead to the formation of large aggregates that are not firmly fixed and can be easily abraded or washed away.^[8]
- Hydrolysis or Over-reduction: **Vat Black 27** can be prone to hydrolysis and over-reduction at high temperatures, which can negatively impact its fastness properties.^[9]

Q6: How can we improve the soaping fastness of our **Vat Black 27** dyed textiles?

To enhance the soaping fastness, a systematic approach to optimizing the dyeing and post-treatment processes is necessary.

- Optimize the Soaping Process: This is the most critical step. Ensure a thorough soaping treatment at or near boiling temperature (e.g., 95°C) for an adequate duration (15-20 minutes) with a suitable soaping agent. This helps to remove all unfixed dye and allows the dye molecules within the fibers to form stable, crystalline aggregates.
- Ensure Complete Oxidation: After dyeing and rinsing, ensure complete conversion of the leuco dye back to its insoluble form. This can be achieved through air oxidation or by using chemical oxidizing agents like hydrogen peroxide or sodium perborate in a controlled pH environment (ideally pH 7.5-8.5).
- Control Dyeing Parameters: Maintain the recommended temperature and concentrations of caustic soda and sodium hydrosulfite during the reduction and dyeing stages. For **Vat Black 27**, it has been observed that dyeing temperatures between 60°C and 80°C yield better fastness results.^[10]

- Thorough Rinsing: A good rinsing step after dyeing is crucial to remove residual alkali and reducing agents before the oxidation stage. This should be followed by another thorough rinse after oxidation and before soaping.
- Use of a Cationic Fixing Agent: For challenging cases, the application of a cationic fixing agent after soaping can improve wet fastness properties by forming a film around the dye molecules, enhancing their adhesion to the fiber.[8]

Experimental Protocols

Protocol 1: Standard Vat Dyeing Process for Cotton with **Vat Black 27**

- Preparation of the Dyebath:
 - Prepare a stock solution by pasting the required amount of **Vat Black 27** powder with a small quantity of a wetting agent and warm water.
 - In a separate vessel, prepare the reduction bath with the required volume of water, caustic soda (NaOH), and sodium hydrosulfite (Na₂S₂O₄). The temperature should be maintained at 40-50°C.
 - Add the dye paste to the reduction bath and allow it to "vat" for 10-15 minutes until the solution turns to the reddish-brown color of the leuco form.[1][2]
- Dyeing:
 - Add the reduced dye solution to the main dyebath containing the pre-wetted cotton fabric.
 - Raise the temperature to the optimal dyeing temperature of 60-80°C and maintain for 45-60 minutes.[10]
- Rinsing:
 - After dyeing, rinse the fabric with cold water to remove excess dye liquor.
- Oxidation:

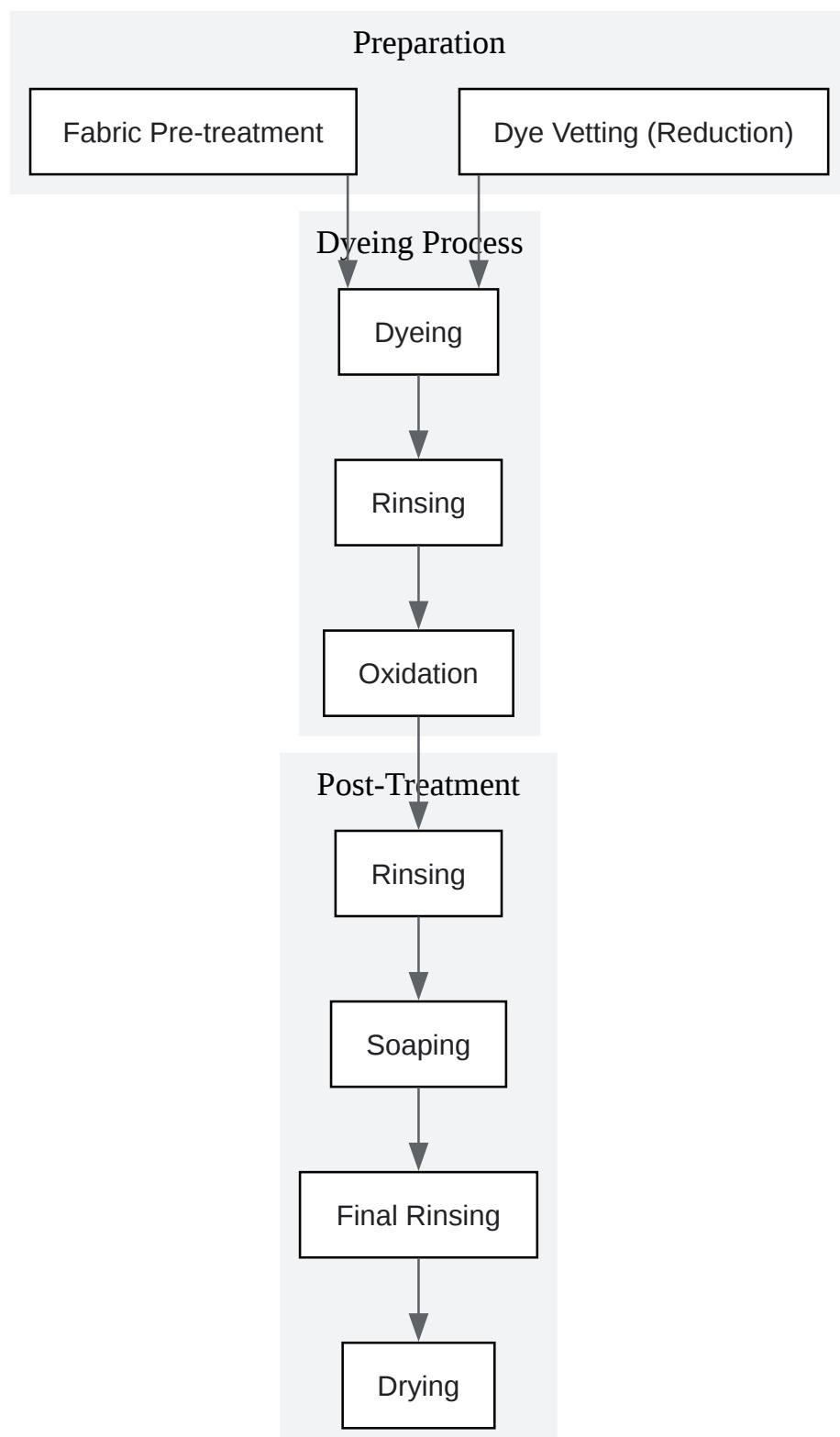
- Expose the fabric to air or treat it in a fresh bath containing an oxidizing agent (e.g., 1-2 ml/L hydrogen peroxide) at a controlled pH of 7.5-8.5.
- Soaping:
 - Prepare a soaping bath with a suitable soaping agent (e.g., 2 g/L) and soda ash (e.g., 2 g/L).
 - Treat the dyed fabric in this bath at 95°C for 15-20 minutes.[8]
- Final Rinsing and Drying:
 - Rinse the fabric thoroughly with hot and then cold water.
 - Dry the fabric.

Protocol 2: Soaping Fastness Test (Based on ISO 105-C10 and AATCC 61 Principles)

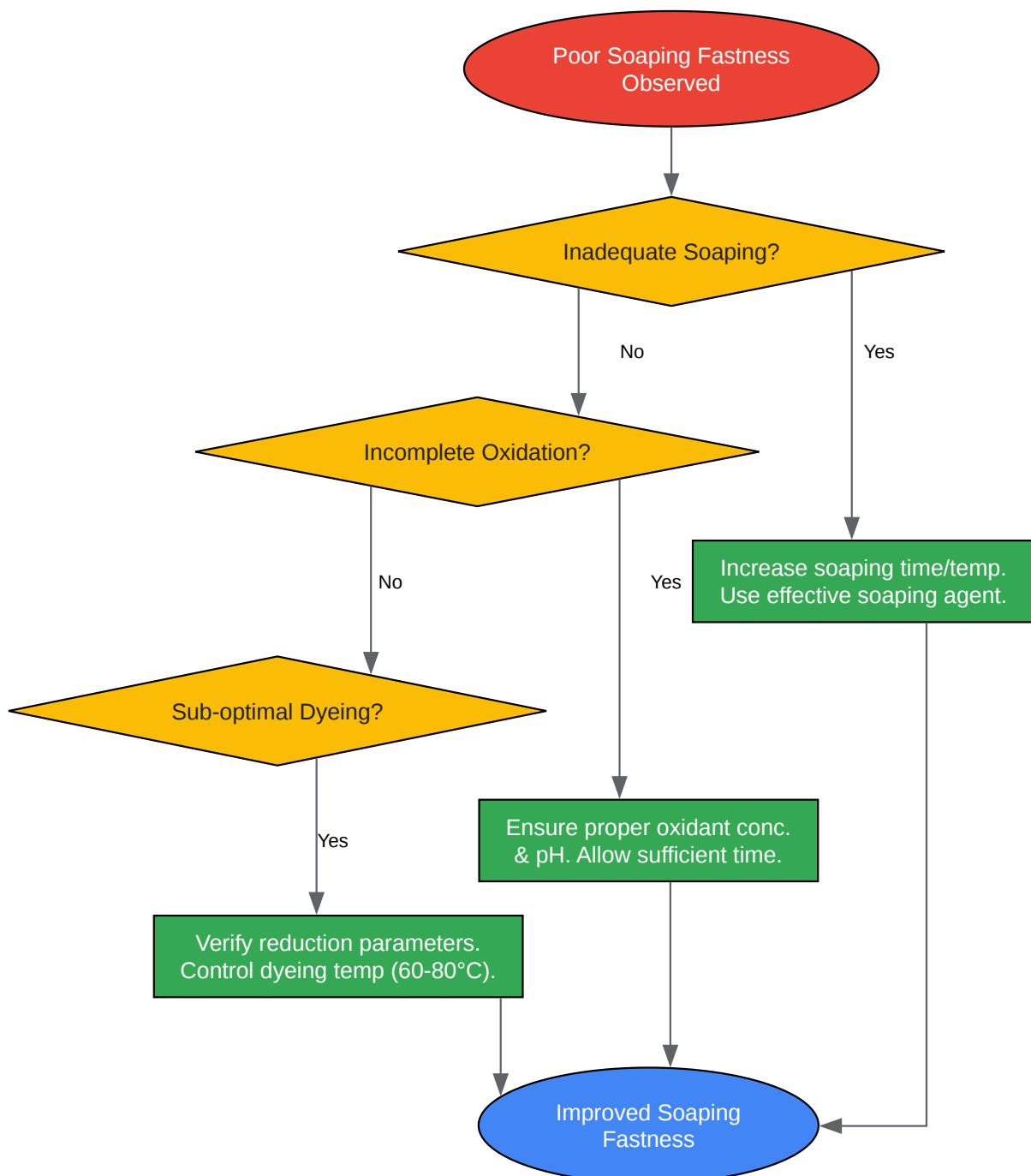
- Specimen Preparation:
 - Cut a specimen of the dyed fabric (e.g., 40 mm x 100 mm).
 - Prepare a multifiber adjacent fabric containing strips of common fibers (e.g., cotton, nylon, polyester, acrylic, wool).
 - Stitch the dyed specimen together with the multifiber fabric.
- Washing Procedure:
 - Place the composite specimen in a stainless-steel container of a laundering apparatus (e.g., a Launder-Ometer).
 - Add the specified volume of the test solution (e.g., a standard soap or detergent solution) and the required number of stainless-steel balls to simulate mechanical action.[11]
 - Operate the machine at the specified temperature and for the designated time (e.g., 45 minutes at 49°C for AATCC Test Method 61, 2A).[12]
- Rinsing and Drying:

- After the cycle, remove the specimen, rinse it with cold water, and dry it in a tumble dryer or by air, as specified by the standard.
- Evaluation:
 - Assess the change in color of the dyed specimen using the Grey Scale for Color Change.
 - Evaluate the degree of staining on each strip of the multifiber adjacent fabric using the Grey Scale for Staining.
 - Rate the fastness on a scale of 1 to 5, where 5 represents the best fastness.[\[6\]](#)

Visualizations

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Caption: Workflow for Dyeing with **Vat Black 27**.

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Caption: Troubleshooting Logic for Poor Soaping Fastness.

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